

# stabilization additives dibutyl phenyl phosphate

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## Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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## DBPP Stabilization & Troubleshooting Guide

### Stabilization Additives for DBPP

The thermal-oxidative stability of **Dibutyl Phenyl Phosphate** can be significantly influenced by specific additives. The table below summarizes the effects of different additive classes, based on historical experimental findings [1].

Additive Class	Effectiveness as Inhibitor	Key Effect on Corrosivity	Critical Consideration
Xanthates (without disulfide group)	Effective	Sharp reduction, especially in the presence of copper. A protective sulfide film forms on the copper surface.	Often the best choice for systems containing copper metals.
Aromatic Amines	Effective	Can increase corrosivity in the presence of copper.	Avoid in systems with copper components.
Alkylphenols	Effective	Can increase corrosivity in the presence of copper.	Avoid in systems with copper components.

## Frequently Asked Questions (FAQs)

- **Q1: What are the basic physical properties of DBPP I need to know for my experiments?**
  - **A:** Key properties include [2] [3]:
    - **Molecular Formula:** C<sub>14</sub>H<sub>23</sub>O<sub>4</sub>P
    - **Molecular Weight:** 286.30 g/mol
    - **Density:** ~1.1 g/cm<sup>3</sup>
    - **Boiling Point:** ~333°C at 760 mmHg
    - **Form:** Clear, slightly yellow liquid
- **Q2: I am getting inconsistent results in my stability tests. What could be a key factor I'm overlooking?**
  - **A:** A critical factor is the **presence of metal ions, particularly copper** [1]. As shown in the table above, some otherwise effective inhibitors (like alkylphenols and aromatic amines) can promote oxidation and increase corrosivity when copper is present. Always consider the materials of your experimental apparatus.
- **Q3: Are there any known toxicity concerns with handling DBPP?**
  - **A:** Yes, available toxicological data indicates DBPP requires careful handling [2]. The acute oral LD<sub>50</sub> in rats is 2140 mg/kg, and it has shown reproductive toxicity in animal studies. It is also marked as a skin exposure hazard. Always consult the latest Safety Data Sheet (SDS) and follow appropriate laboratory safety protocols.

## Experimental Protocols & Analytical Methods

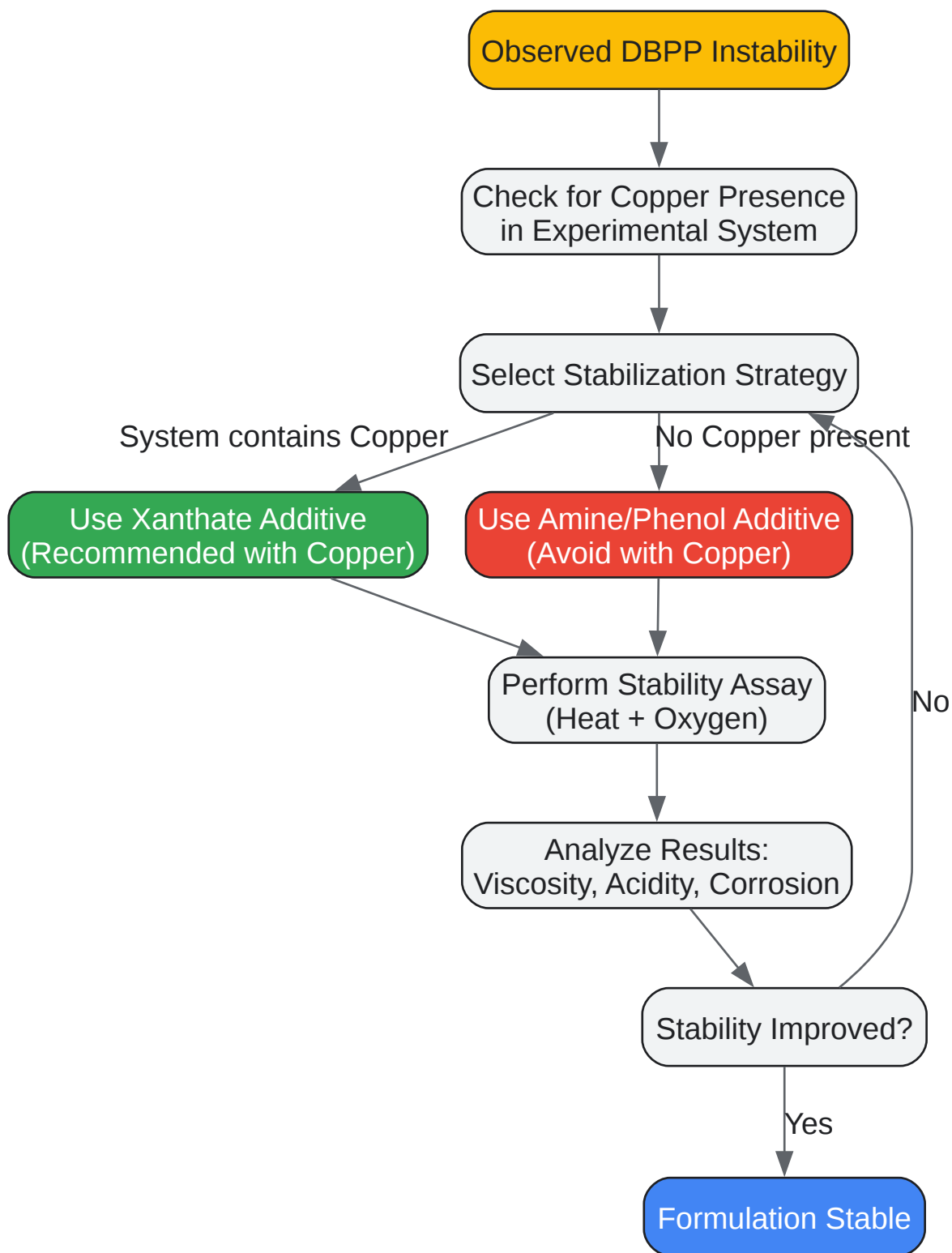
While detailed modern protocols were not available in the search results, the following guidance can be inferred for key experiments:

- **Protocol for Evaluating Thermal-Oxidative Stability:**
  - **Sample Preparation:** Prepare samples of DBPP with and without the selected additives (e.g., xanthates, aromatic amines) at various concentrations.
  - **Stress Exposure:** Expose the samples to elevated temperatures (e.g., 100-150°C) in an oxygen or air atmosphere for a set duration. Using metal coupons (like copper) in the mixture is crucial to test corrosivity.
  - **Analysis:** Post-exposure, analyze the samples for:

- **Viscosity Change:** An increase indicates polymerization or degradation.
  - **Acidity:** Measure the acid number to quantify oxidative breakdown products.
  - **Corrosivity:** Weigh the metal coupons to measure weight loss and inspect for surface films.
- **Analytical Methods for Characterization:** The analysis of complex additives and their degradation products often requires advanced techniques [4]. You should consider using:
    - **Chromatography:** Gas Chromatography/Mass Spectrometry (GC/MS) or High-Performance Liquid Chromatography (HPLC) to separate and identify individual compounds in the mixture.
    - **Spectrometry:** Fourier-Transform Infrared Spectroscopy (FTIR) to monitor changes in chemical bonds, or Inductively Coupled Plasma (ICP) techniques to detect metal ions.

## Pathways for Further Research

The following diagram outlines a logical workflow for troubleshooting DBPP instability in your experiments, based on the information presented.



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## Important Note on Information Limitations

The core study on additive effects cited here is from 1967 [1]. The field of material science has advanced significantly since then.

- **For the most current and comprehensive troubleshooting**, I recommend searching specialized databases like **SciFinder** or **Reaxys** for newer literature on DBPP stabilization.
- You should also consult **technical datasheets from current chemical suppliers** of DBPP and modern antioxidant additives, as they often provide updated performance data and handling recommendations.

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## References

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